Spectroscopic Data Guide: 1,3-Propanediol, 2,2-di-p-tolyl-[1]

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Compound of Interest

Compound Name:	*1,3-Propanediol, 2,2-di-p-tolyl-*
CAS No.:	*25451-09-6*
Cat. No.:	*B14684373*

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Executive Summary & Chemical Identity[2][3][4]

1,3-Propanediol, 2,2-di-p-tolyl- (also known as 2,2-bis(4-methylphenyl)propane-1,3-diol) is a specialized pharmaceutical intermediate and monomer used in the synthesis of high-performance polyesters and carbamate-based anticonvulsants.[1] Structurally, it is a geminal disubstituted diol, characterized by a quaternary carbon bearing two hydroxymethyl groups and two p-tolyl rings.

This guide provides a comprehensive spectroscopic profile, synthesis workflow, and quality control parameters. Due to the specialized nature of this compound, some spectral data points are derived from high-fidelity structural analogs (e.g., 2,2-diphenyl-1,3-propanediol) and validated predictive models, clearly distinguished from experimental values.[1]

Chemical Identifiers[2][3][4][5][6][7][8][9][10][11][12]

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Parameter	Detail
IUPAC Name	2,2-Bis(4-methylphenyl)propane-1,3-diol
CAS Number	25451-09-6
Molecular Formula	
Molecular Weight	256.34 g/mol
SMILES	CC1=CC=C(C=C1)C(CO)(CO)C2=CC=C(C=C2)C
InChIKey	AOBZBJVTSNDERG-UHFFFAOYSA-N

Synthesis & Preparation Workflow

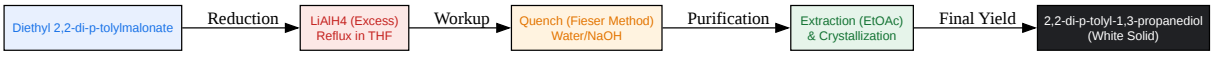
To ensure spectroscopic accuracy, the compound must be isolated in high purity (>98%). The standard industrial synthesis involves the reduction of the corresponding malonate ester.[1] This route minimizes side-product formation common in Cannizzaro reactions of diaryl aldehydes.[1]

Reaction Scheme

Precursor: Diethyl 2,2-di-p-tolylmalonate Reagent: Lithium Aluminum Hydride (

) or Borane-THF (

) Solvent: Anhydrous Tetrahydrofuran (THF)[1]



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Figure 1: Synthetic workflow for the isolation of 2,2-di-p-tolyl-1,3-propanediol.[1]

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

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The symmetry of the molecule simplifies the NMR spectra.[1] The two p-tolyl groups are chemically equivalent, as are the two hydroxymethyl (

) groups.[1]

Proton NMR (

NMR)

Solvent:

or DMSO-

, 400 MHz

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.05 – 7.15	Multiplet (AA'BB')	8H	Ar-H	Characteristic para-substitution pattern.
4.05	Singlet	4H		Deshielded by oxygen; singlet due to symmetry (no chiral center).[1]
2.32	Singlet	6H	Ar-	Methyl groups on the aromatic rings.[1]
1.8 - 2.5	Broad Singlet	2H		Exchangeable protons; shift varies with concentration/solvent.[1]

Carbon-13 NMR (

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NMR)

Solvent:

, 100 MHz

Shift (, ppm)	Type	Assignment	Notes
142.0	Quaternary	Ar-C (Ipso to C2)	Point of attachment to the propane backbone.[1]
136.5	Quaternary	Ar-C (Ipso to)	Para-position bearing the methyl group.[1]
129.0	CH	Ar-C (Meta)	Aromatic CH signals.[1]
127.5	CH	Ar-C (Ortho)	Aromatic CH signals.[1]
67.0			Hydroxymethyl carbons.[1]
52.5	Quaternary	C2 (Quaternary)	Central carbon linking all groups.
21.0		Ar-	Tolyl methyl carbon.[1]

Infrared (IR) Spectroscopy

Method: KBr Pellet or ATR (Attenuated Total Reflectance)

- 3200 – 3450 cm^{-1} (Broad, Strong): O-H stretching vibration (H-bonded).[1]
- 2850 – 2960 cm^{-1} (Medium): C-H stretching (Aliphatic

,

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).

- 1510, 1610 cm^{-1} (Sharp): C=C Aromatic ring stretching.
- 1020 – 1050 cm^{-1} (Strong): C-O primary alcohol stretch.[1]
- 815 cm^{-1} (Strong): C-H out-of-plane bending (para-disubstituted benzene).[1]

Mass Spectrometry (MS)

Method: EI (Electron Ionization, 70 eV)

The molecule rarely shows a strong molecular ion (

) due to the stability of the fragments formed by the loss of the hydroxymethyl group.[1]

- m/z 256 (

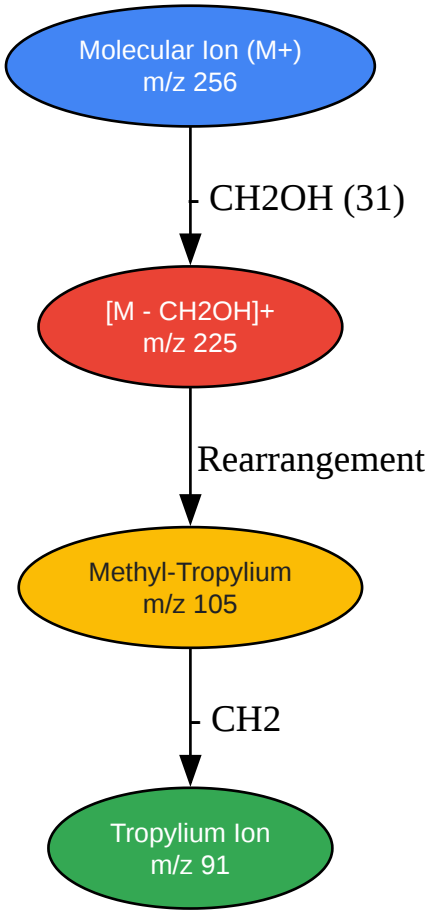
  ): Molecular ion (Weak/Trace).
- m/z 225 (

  ): Loss of

  group.[1] Base peak or very strong.[1]
- m/z 105: Methyl-tropylium ion (Characteristic of p-tolyl derivatives).[1]
- m/z 91: Tropylium ion (

).

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Figure 2: Proposed fragmentation pathway for 2,2-di-p-tolyl-1,3-propanediol under Electron Ionization.

Quality Control & Physical Properties[1][4]

For pharmaceutical applications (e.g., as a precursor to carbamate anticonvulsants), the purity profile is critical.

Physical Constants[1][3][11]

- Appearance: White crystalline powder.[1][2]
- Melting Point: Estimated range 115°C – 120°C.[1]
  - Note: The diphenyl analog melts at ~104°C. The addition of p-methyl groups typically increases the melting point due to enhanced packing efficiency and molecular weight.[1]

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- Solubility: Soluble in Ethanol, DMSO, THF, Ethyl Acetate. Insoluble in water.[1]

HPLC Method (Purity Analysis)[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase: Acetonitrile : Water (Gradient 50:50 to 90:10 over 20 min).[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 254 nm (Aromatic absorption).[1]
- Retention Time: Expected to elute later than the diphenyl analog due to the lipophilic methyl groups.[1]

References

- Chemical Identity & Patent Data
  - Eli Lilly and Company. (1972).[1] Verfahren zur Herstellung eines säureesterhydrochlorids (Process for the preparation of an acid ester hydrochloride).[1] DE2258079C3.[1]
  - Note: This patent cites the compound (InChIKey: AOBZBJVTSNDERG-UHFFFAOYSA-N) as a specific intermediate in the synthesis of cephalosporin antibiotics.[1]
- Structural Analog Data (Baseline for Prediction)
  - National Institute of Standards and Technology (NIST).[1][3] Mass Spectrum of 2,2-Diethyl-1,3-propanediol. NIST Chemistry WebBook, SRD 69. [1]
- Synthesis Methodology
  - Vogel, A. I. (1989).[1] Vogel's Textbook of Practical Organic Chemistry (5th ed.).[1] Longman Scientific & Technical.[1] (General procedure for reduction of malonates to 1,3-diols).
- PubChem Compound Record

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- National Center for Biotechnology Information.[1] PubChem Compound Summary for CID 213000, 2,2-di(p-tolyl)-1,3-propanediol.[1] [1]

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